

# Solid Methylaluminoxane (sMAO): Synthesis and Application Notes for Advanced Catalysis

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## Compound of Interest

Compound Name: Methylaluminoxane

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This document provides detailed application notes and experimental protocols for the synthesis and utilization of solid **methylaluminoxane** (sMAO), a robust, insoluble form of **methylaluminoxane** (MAO). sMAO serves as a bifunctional activator and support for metallocene catalysts, offering significant advantages in slurry-phase olefin polymerization reactions. Its solid nature simplifies catalyst handling, recovery, and reuse, making it an attractive component in modern catalytic systems.

## Overview of Solid Methylaluminoxane (sMAO)

Solid **methylaluminoxane** is synthesized through a controlled hydrolysis of trimethylaluminum (TMA) followed by a thermolysis process. This method yields a solid material with a high surface area, which is crucial for its function as a catalyst support. sMAO effectively activates metallocene precatalysts for olefin polymerization, demonstrating activities comparable to homogeneous systems.

## Synthesis of Solid Methylaluminoxane (sMAO)

The synthesis of sMAO involves a two-step process: the controlled hydrolysis of trimethylaluminum (TMA) with a carboxylic acid, such as benzoic acid, followed by thermolysis to induce solidification. The properties of the resulting sMAO, including particle size and morphology, are highly dependent on the synthesis conditions.

## Experimental Protocol: Synthesis of sMAO

This protocol details a laboratory-scale synthesis of sMAO.

### Materials:

- Trimethylaluminum (TMA) solution in toluene
- Benzoic acid
- Toluene, anhydrous
- Hexane, anhydrous
- Schlenk flask and standard Schlenk line equipment
- Nitrogen gas, high purity

### Procedure:

- Under a nitrogen atmosphere, charge a Schlenk flask with a solution of trimethylaluminum in toluene.
- Cool the flask to 15 °C with rapid stirring.
- Slowly add benzoic acid to the TMA solution over a period of 30 minutes. Methane gas evolution will be observed.
- Allow the reaction mixture to warm to room temperature. The initial white suspension should become a clear, colorless solution after approximately 30 minutes.
- Heat the solution at 80 °C for 28 hours.
- Increase the temperature and heat at 100 °C for an additional 14 hours for thermolysis.
- Cool the reaction mixture to room temperature.
- Add hexane to precipitate a white solid. The temperature at which hexane is added can influence the particle size of the sMAO.[1]

- Isolate the white solid by filtration.
- Wash the solid with hexane (2 x 100 mL).
- Dry the product in vacuo for 3 hours to yield sMAO as a fine white powder. A typical yield is around 86%.<sup>[1]</sup>

## Characterization of sMAO

The physical and chemical properties of the synthesized sMAO should be characterized to ensure quality and consistency.

Property	Method	Typical Values
Surface Area	Brunauer-Emmett-Teller (BET)	312 - 606 m <sup>2</sup> /g <sup>[2]</sup>
Particle Size (D50)	Laser Diffraction Particle Size Analyzer	6.75 - 27.8 µm (influenced by hexane addition temperature) <sup>[1]</sup>
Structure	Solid-State NMR ( <sup>1</sup> H, <sup>13</sup> C, <sup>27</sup> Al)	Confirms aluminoxane structure with bound TMA and benzoate residues. <sup>[2]</sup>
Morphology	Scanning Electron Microscopy (SEM)	Spherical or aggregated particles, depending on synthesis conditions. <sup>[1]</sup>

## Application of sMAO in Ethylene Polymerization

sMAO is a highly effective support and activator for metallocene catalysts in slurry-phase ethylene polymerization. The following protocol describes the immobilization of a zirconocene precatalyst, rac-ethylenebis(1-indenyl)dichlorozirconium (rac-(EBI)ZrCl<sub>2</sub>), onto sMAO and its subsequent use in ethylene polymerization.

## Experimental Protocol: Immobilization of rac-(EBI)ZrCl<sub>2</sub> on sMAO

Materials:

- Solid **methylalumininoxane** (sMAO)
- rac-ethylenebis(1-indenyl)dichlorozirconium (rac-(EBI)ZrCl<sub>2</sub>)
- Toluene, anhydrous
- Schlenk flask

Procedure:

- In a glovebox or under a nitrogen atmosphere, charge a Schlenk flask with sMAO (e.g., 300 mg).
- Add rac-(EBI)ZrCl<sub>2</sub> (e.g., 9.6 mg) to the flask.
- Add anhydrous toluene (e.g., 40 mL).
- Heat the resulting orange dispersion at 80 °C for 2 hours with regular swirling to ensure thorough mixing.
- Allow the mixture to cool to room temperature. A pink-orange solid will settle, leaving a colorless supernatant.
- Remove the supernatant by decantation.
- Dry the remaining solid in vacuo overnight to obtain the sMAO-supported catalyst as a free-flowing orange powder.[\[1\]](#)

## Experimental Protocol: Slurry-Phase Ethylene Polymerization

Materials:

- sMAO-supported rac-(EBI)ZrCl<sub>2</sub> catalyst
- Triisobutylaluminum (TIBA) scavenger
- Hexane, anhydrous

- High-pressure reactor
- Ethylene gas, polymer-grade

Procedure:

- Assemble a high-pressure reactor and ensure it is clean, dry, and purged with nitrogen.
- Add the immobilized catalyst (e.g., 40.0 mg), TIBA scavenger (e.g., 150 mg), and hexane (e.g., 2 L) to the reactor.[\[1\]](#)
- Pressurize the reactor with ethylene gas (e.g., 2 bar).
- Maintain the desired reaction temperature (e.g., 50-80 °C) and stir the mixture for a set duration (e.g., 30 minutes).
- After the reaction period, vent the ethylene and quench the polymerization by adding ethanol.
- Collect the polyethylene product by filtration, wash with ethanol, and dry to a constant weight.

## Performance Data

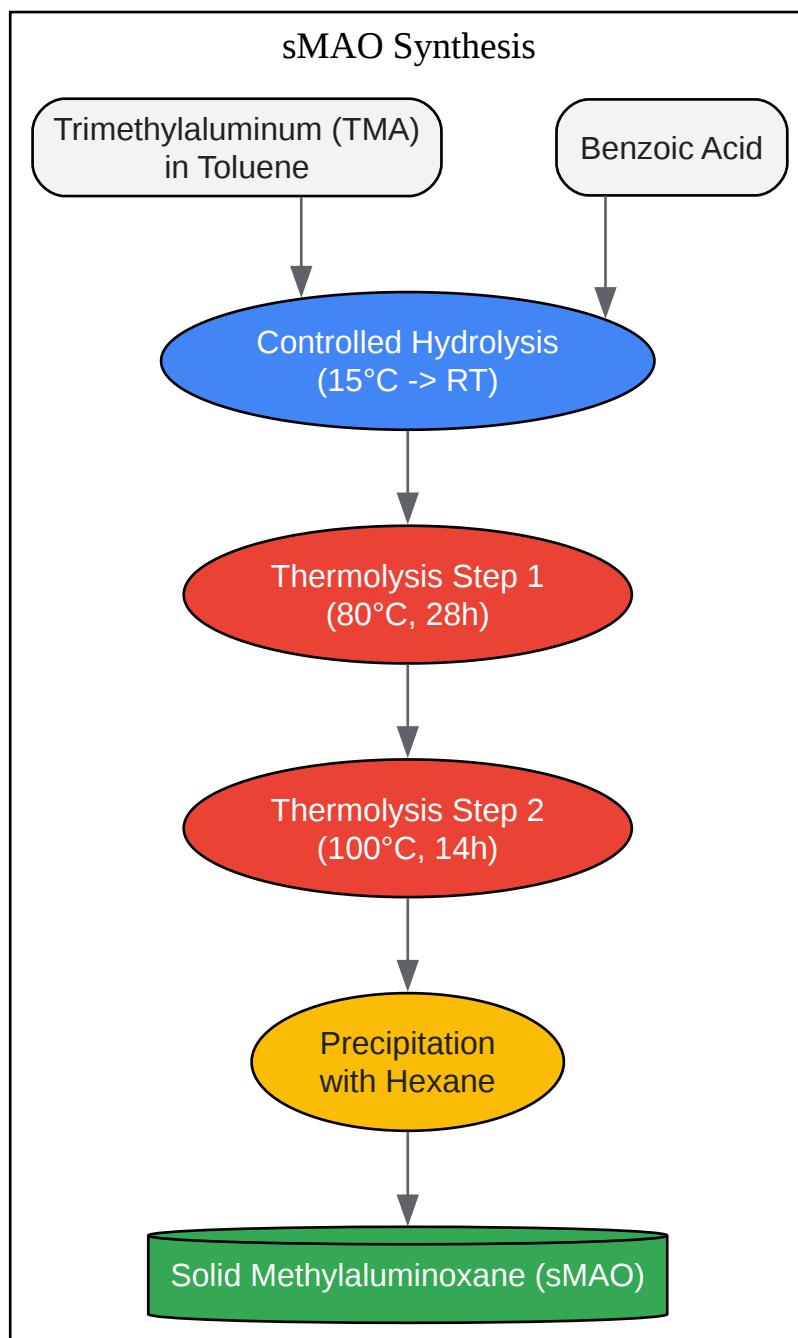
The performance of sMAO-supported catalysts is evaluated based on their polymerization activity. The following table summarizes representative activity data for various zirconocene precatalysts supported on sMAO.

Precatalyst	Polymerization Temperature (°C)	Polymerization Activity (kg PE·mol Zr <sup>-1</sup> ·h <sup>-1</sup> ·bar <sup>-1</sup> )	Reference
rac-(EBI)ZrCl <sub>2</sub>	50	5,365	[3]
rac-(EBI)ZrCl <sub>2</sub>	70	> 4,500	[3]
Me <sub>2</sub> SB(Cp,I)ZrCl <sub>2</sub>	80	5,144	[2]
Me <sub>2</sub> SB(Cp,I)ZrCl <sub>2</sub> on sMAO(PFP)	80	6,454	[2]
rac-( <sup>3-Et</sup> Ind#) <sub>2</sub> ZrCl <sub>2</sub>	60	858	[4]
rac-( <sup>3-Et</sup> Ind#) <sub>2</sub> Zr(CH <sub>2</sub> Ph) <sub>2</sub>	60	864	[4]

\*sMAO(PFP) refers to sMAO modified with pentafluorophenol.

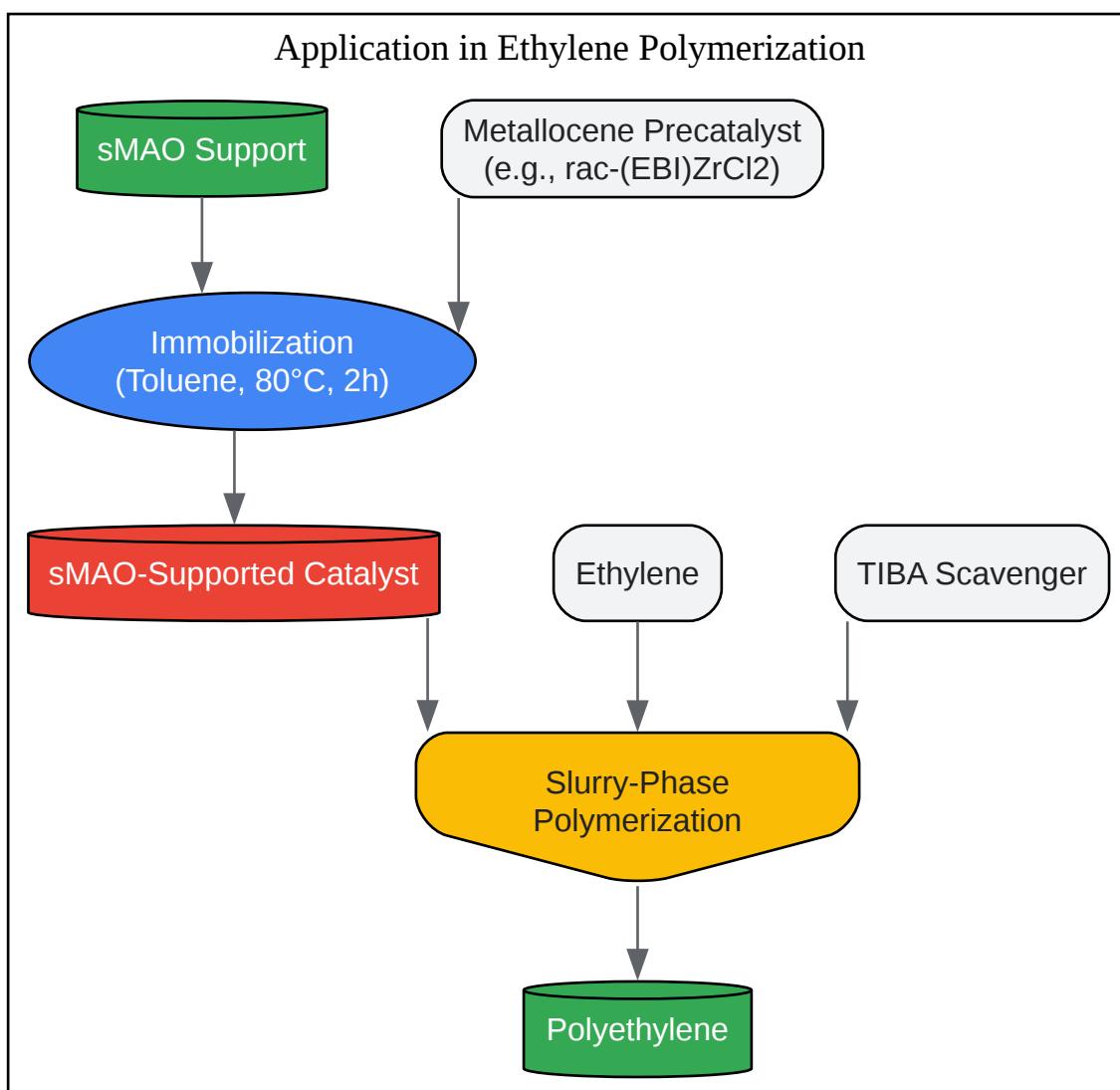
## Visualized Workflows and Mechanisms

To further elucidate the processes described, the following diagrams, generated using Graphviz (DOT language), illustrate the synthesis workflow of sMAO and its application in catalysis.



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Caption: Workflow for the synthesis of solid **methylaluminoxane** (sMAO).



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Caption: Application of sMAO in ethylene polymerization.

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